

Solubility of potassium sodium tartrate tetrahydrate in water and organic solvents

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Compound of Interest

Compound Name: *Potassium sodium tartrate tetrahydrate*

Cat. No.: *B7908141*

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Solubility Profile of Potassium Sodium Tartrate Tetrahydrate: A Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **potassium sodium tartrate tetrahydrate** ($\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$), commonly known as Rochelle salt, in aqueous and organic media. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this compound in their work. The guide details quantitative solubility data, provides a robust experimental protocol for solubility determination, and illustrates the experimental workflow.

Quantitative Solubility Data

The solubility of **potassium sodium tartrate tetrahydrate** is highly dependent on the solvent and temperature. Below are tabulated summaries of its solubility in water and various organic solvents.

Solubility in Water

Potassium sodium tartrate tetrahydrate exhibits high solubility in water, which increases significantly with temperature.

Temperature (°C)	Solubility (g/100 mL)
0	26[1]
6	47.4[1]
14	142.8 (expressed as 0.7 mL/g)[2]
20	63.0[3]
26	66[1][4]
30	102 (anhydrous)
100	250 (expressed as 0.4 mL/g)[2]

Solubility in Organic Solvents

The solubility of **potassium sodium tartrate tetrahydrate** in organic solvents is generally low.

Solvent	Solubility
Ethanol	Insoluble[1]
Methanol	Soluble
Acetone	Insoluble[1]
Isopropanol	No data available
Glycerol	Soluble (in a 0.26 M solution with 35% v/v glycerol)[5]

Experimental Protocol: Determination of Equilibrium Solubility by the Gravimetric Method

The following protocol details the isothermal equilibrium method, a reliable technique for determining the thermodynamic solubility of a crystalline compound like **potassium sodium tartrate tetrahydrate**.

Principle

A saturated solution of the compound is prepared by allowing an excess of the solid to equilibrate with the solvent at a constant temperature. The concentration of the solute in the clear, saturated supernatant is then determined by gravimetric analysis.

Materials and Apparatus

- **Potassium sodium tartrate tetrahydrate** (crystalline)
- Solvent of interest (e.g., deionized water, ethanol)
- Thermostatic shaker bath or magnetic stirrer with a hot plate
- Calibrated thermometer
- Syringe filters (0.45 μm pore size)
- Analytical balance (accurate to ± 0.0001 g)
- Glass vials with screw caps
- Pipettes and volumetric flasks
- Drying oven

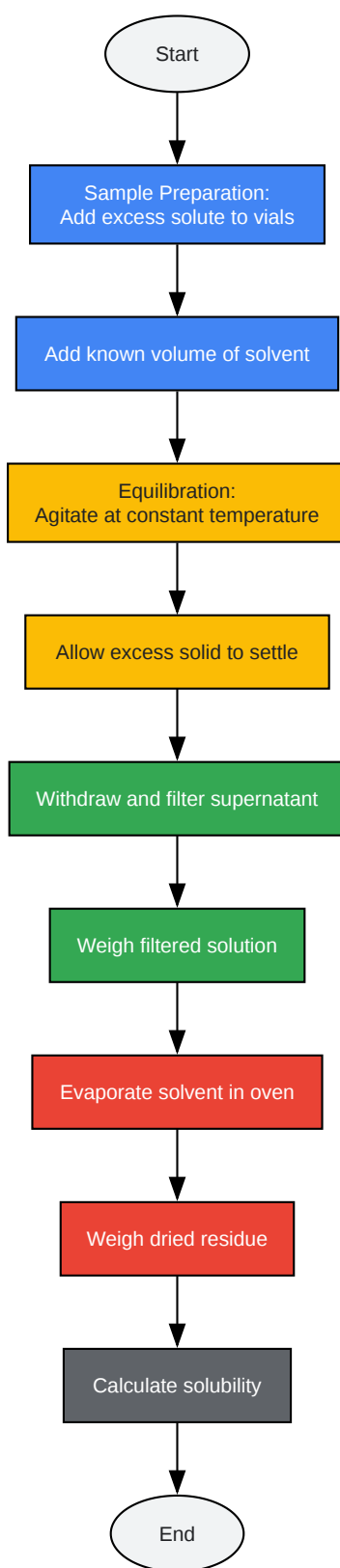
Procedure

- **Sample Preparation:** Add an excess amount of **potassium sodium tartrate tetrahydrate** to a series of glass vials. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
- **Solvent Addition:** Add a known volume of the solvent to each vial.
- **Equilibration:** Place the vials in a thermostatic shaker bath set to the desired temperature. Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time to reach equilibrium may vary and should be determined experimentally by taking measurements at different time points until the concentration plateaus.

- **Phase Separation:** Once equilibrium is achieved, allow the vials to stand undisturbed at the constant temperature for a sufficient time to allow the excess solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw an aliquot of the clear supernatant using a pre-warmed (or pre-cooled to the experimental temperature) syringe. Immediately filter the aliquot through a syringe filter into a pre-weighed, clean, and dry container (e.g., a beaker or evaporating dish). This step is critical to remove any undissolved solid particles.
- **Gravimetric Analysis:**
 - Weigh the container with the filtered saturated solution to determine the mass of the solution.
 - Place the container in a drying oven at a suitable temperature (e.g., 105°C) to evaporate the solvent completely.
 - Once the solvent is evaporated, cool the container in a desiccator to room temperature and weigh it again.
 - Repeat the drying and weighing steps until a constant mass of the residue (the dissolved solute) is obtained.
- **Calculation:**
 - $\text{Mass of the solvent} = \text{Mass of the solution} - \text{Mass of the residue}$
 - $\text{Solubility (g/100 g solvent)} = (\text{Mass of the residue} / \text{Mass of the solvent}) \times 100$

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the isothermal equilibrium method.



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Caption: Workflow for determining solubility via the isothermal equilibrium method.

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